2,6-Dimethyl-4'-piperidinomethyl Benzophenone: Structural Analysis & Synthetic Utility

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Compound of Interest

Compound Name:	*2,6-Dimethyl-4'-piperidinomethyl benzophenone*
CAS No.:	*898775-08-1*
Cat. No.:	*B1614028*

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Executive Summary

2,6-Dimethyl-4'-piperidinomethyl benzophenone represents a class of "twisted" diaryl ketones where steric hindrance and basicity converge. Unlike planar benzophenones, the 2,6-dimethyl substitution forces the carbonyl group out of conjugation with the phenyl ring, altering its electronic profile, metabolic stability, and photochemical reactivity. Concurrently, the 4'-piperidinomethyl moiety provides a high-pKa basic center, making this scaffold a critical pharmacophore for Sigma-1 receptor ligands and a highly efficient Type II photo-initiator.

Structural Deconstruction & Pharmacophore Mapping

To understand the utility of this compound, we must deconstruct its three distinct functional domains.

The Steric Shield (Ring A)

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The 2,6-dimethylphenyl group is the defining feature of this molecule.

- Conformational Twist: The two ortho-methyl groups create significant steric clash with the carbonyl oxygen. This forces the phenyl ring to rotate roughly 60–90° out of the carbonyl plane, breaking the

  -

  conjugation.
- Metabolic Blockade: In drug design, this "ortho-blocking" protects the aromatic ring from oxidative metabolism (CYP450) and hinders nucleophilic attack at the carbonyl carbon, extending the half-life of the scaffold.
- Lipophilicity: The methyl groups increase the

  , facilitating blood-brain barrier (BBB) penetration.

The Linker (Carbonyl)

Due to the "twisted" nature described above, the carbonyl group exhibits:

- Hypsochromic Shift (UV): The

  transition is shifted to lower wavelengths compared to unsubstituted benzophenone.
- IR Frequency Shift: The loss of conjugation increases the bond order of the C=O bond, typically shifting the IR stretch to a higher wavenumber (~1670–1680 cm^{-1} vs. 1660 cm^{-1} for benzophenone).

The Basic Tail (Ring B)

The 4-(piperidin-1-ylmethyl)phenyl group acts as the polar anchor.

- Basicity: The tertiary amine (piperidine) typically has a pKa of ~9.8–10.2, ensuring it is protonated at physiological pH. This is crucial for electrostatic interactions with aspartate residues in GPCR binding pockets (e.g., Histamine H1, Sigma-1).

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- Solubility: This moiety counteracts the high lipophilicity of the benzophenone core, ensuring aqueous solubility as a hydrochloride salt.

Pharmacophore Visualization

The following diagram illustrates the functional segmentation of the molecule.



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Figure 1: Pharmacophore segmentation showing the steric shield (red), linker (yellow), and basic tail (blue).

Synthetic Pathways

Synthesis of this compound requires a strategy that avoids the deactivation of the piperidine ring during Friedel-Crafts acylation. The most robust protocol involves a convergent synthesis coupling a pre-functionalized benzophenone with piperidine.

Recommended Protocol: The Nucleophilic Displacement Route

This route minimizes side reactions and allows for high yields.

Step 1: Acylation (Formation of the Benzophenone Core)

- Reagents: 2,6-Dimethylbenzoyl chloride + Toluene (or Benzene) is insufficient. We need a functionalizable handle.
- Precursor: Use 2,6-Dimethylbenzoyl chloride and (4-bromophenyl)magnesium bromide (Grignard) or Bromobenzene (Friedel-Crafts with $AlCl_3$).
- Note: Friedel-Crafts with 2,6-dimethylbenzoyl chloride is sluggish due to steric hindrance. The Grignard approach is preferred.

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Step 2: Formylation/Chloromethylation

- Convert the 4-bromo group to a formyl group (via Li-halogen exchange + DMF) or directly to a chloromethyl group (Blanc reaction - difficult on deactivated rings).
- Alternative: Start with 4-(Chloromethyl)benzoyl chloride and react with 1,3-Dimethylbenzene (m-xylene).
  - Issue: Acylation of m-xylene occurs at the 4-position (2,4-dimethyl product), not the 2-position (2,6-dimethyl).
  - Correction: You must use 2-bromo-1,3-dimethylbenzene, lithiate it, and react with 4-(chloromethyl)benzonitrile or similar electrophile.

Step 3: Amination (The Piperidine Coupling) This is the final, high-yield step.

- Reactants: 4'-(Chloromethyl)-2,6-dimethylbenzophenone + Piperidine.
- Solvent: Acetonitrile or DMF.
- Base: K_2CO_3 (to scavenge HCl).
- Conditions: Reflux, 4–6 hours.

Detailed Workflow Diagram

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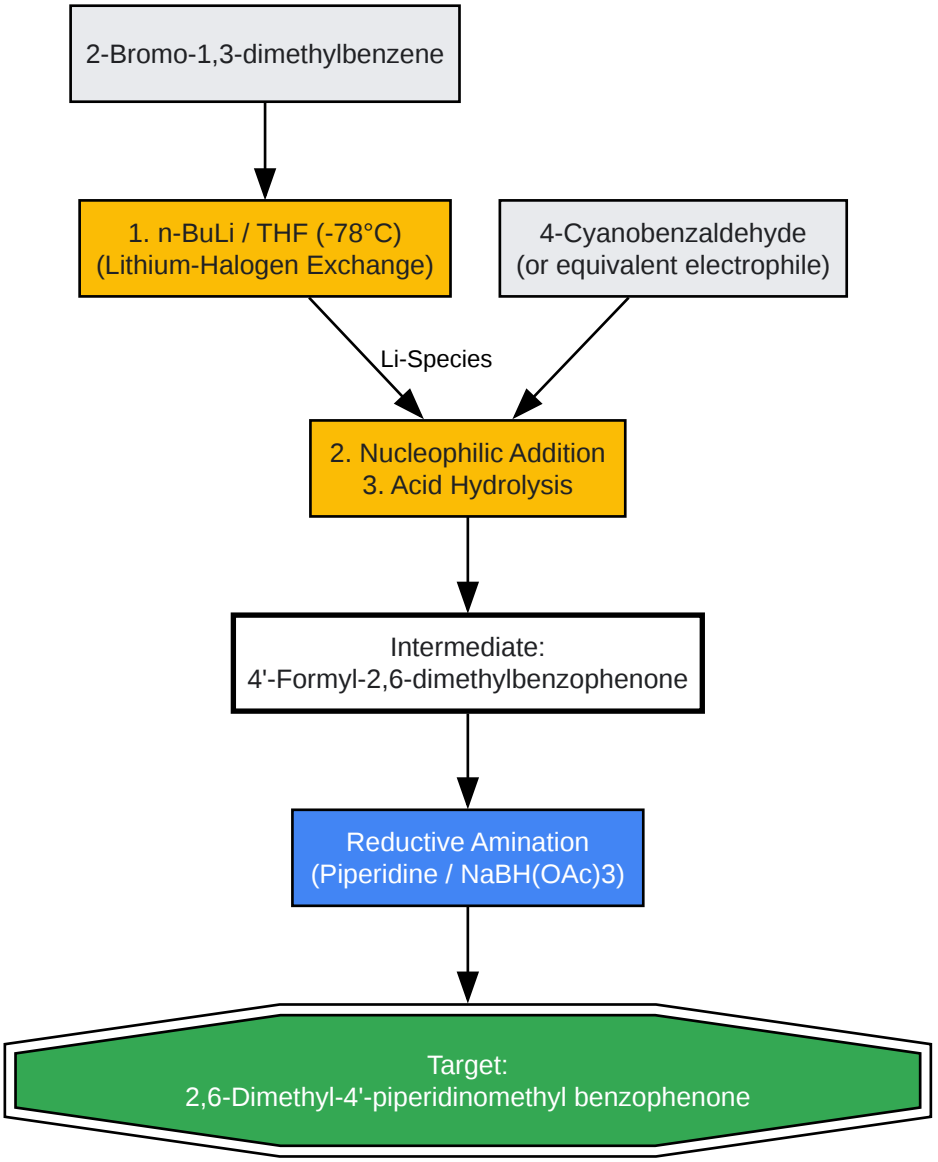

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Figure 2: Convergent synthesis route utilizing lithiation and reductive amination to bypass steric hindrance.

Analytical Profiling (Predicted)

To validate the structure, researchers should look for these specific spectral signatures.

Proton NMR (^{1}H-NMR, 400 MHz, $CDCl_3$)

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Position	Chemical Shift ( )	Multiplicity	Integration	Assignment
Ar-CH_3	2.05 – 2.15	Singlet	6H	2,6-Dimethyl protons (Shielded by ring current twist).
Piperidine	1.40 – 1.60	Multiplet	6H	Piperidine ring (at C3, C4, C5).
Piperidine	2.30 – 2.45	Broad	4H	Piperidine ring (at C2, C6).
Benzylic	3.50 – 3.60	Singlet	2H	(Linker).
Ring A	7.00 – 7.20	Multiplet	3H	2,6-Dimethylphenyl aromatic protons.
Ring B	7.40 (d), 7.70 (d)	Doublets	4H	AA'BB' system of the 4-substituted benzoyl ring.

Mass Spectrometry (ESI-MS)

- Molecular Ion:

  m/z.

- Fragmentation Pattern:
  - m/z 84: Piperidinyl cation (Characteristic of piperidine derivatives).
  - m/z 133: 2,6-Dimethylbenzoyl cation (Acylium ion).
  - Loss of 85: Loss of piperidine radical (rare in ESI, common in EI).

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Applications & Utility

Medicinal Chemistry (CNS Agents)

This scaffold is highly relevant for developing Sigma-1 Receptor Antagonists and Monoamine Transporter Inhibitors.

- Mechanism: The 2,6-dimethyl group mimics the steric bulk seen in xylyl derivatives (like Lidocaine), while the piperidine mimics the basic nitrogen found in Haloperidol or Donepezil.
- Design Strategy: Researchers use this scaffold to test the "conformational restriction" hypothesis. If a biological target requires a planar benzophenone, this molecule will be inactive (negative control). If the target accommodates a twisted conformation (like many GPCRs), this molecule often shows superior metabolic stability.

Photo-Polymerization (Type II Initiators)

Benzophenones are classic Type II photo-initiators (hydrogen abstraction).

- Synergy: Usually, benzophenone requires a co-initiator (an amine) to generate radicals. This molecule contains both the chromophore (benzophenone) and the synergist (amine) in one tethered molecule.
- Efficiency: The intramolecular proximity of the amine to the carbonyl triplet state allows for rapid electron transfer and hydrogen abstraction, reducing the sensitivity to oxygen inhibition in UV-curing coatings.

Safety & Handling

- Hazard Class: Irritant (Skin/Eye).
- Storage: Hygroscopic (if salt form). Store under inert gas at -20°C.
- Solubility:
  - Free Base: Soluble in DCM, Ethyl Acetate, Methanol. Insoluble in water.
  - HCl Salt: Soluble in Water, Ethanol.

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